

Application Notes and Protocols for Algisorb in Maxillary Sinus Lift Procedures

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed surgical protocol for the use of **Algisorb**, a calcium sulfate-based bone graft material, in maxillary sinus lift augmentation. The information is intended to guide research and development efforts related to bone regeneration and dental implantology.

Introduction to Algisorb in Maxillary Sinus Augmentation

The maxillary sinus lift, or sinus augmentation, is a surgical procedure designed to increase the amount of bone in the posterior maxilla (upper jaw) to support the placement of dental implants.[1] This is often necessary when bone loss has occurred due to tooth extraction or periodontal disease, resulting in insufficient bone height for implant stability.[1]

Algisorb, a biocompatible and resorbable bone graft substitute, is utilized in these procedures to act as a scaffold for new bone formation.[2] Composed primarily of calcium sulfate, **Algisorb** provides an osteoconductive matrix that facilitates the migration and proliferation of boneforming cells.[3] Its predictable resorption rate allows for gradual replacement by new, vital bone.[2] Clinical studies have demonstrated the efficacy of calcium sulfate in sinus augmentation, showing significant gains in bone height and high implant survival rates.[4][5]

Quantitative Data Summary



The following tables summarize key quantitative data from clinical and preclinical studies on the use of calcium sulfate in maxillary sinus lift procedures.

Table 1: Histomorphometric Analysis of Bone Regeneration with Calcium Sulfate Grafts

Study Parameter	3 Months	4 Months	6 Months
Newly Formed Bone (%)	19%[3][5]	21.2%[2]	37% - 38%[5]
Residual Graft Material (%)	27%[3][5]	8.8%[2]	9% - 13%[5]
Marrow/Connective Tissue (%)	Not Reported	Not Reported	45%[5]

Table 2: Radiographic Bone Gain and Implant Survival Rates

Metric	Value	Source(s)
Mean Vertical Bone Gain	8.21 ± 1.73 mm	[4]
Implant Survival Rate (1-Year)	97.5% - 98.5%	[2][5]
Graft Shrinkage (Radiographic, 4 Months)	26.5%	[2]

Experimental Protocols Preparation of Algisorb Graft Material

Objective: To prepare **Algisorb** for implantation with the appropriate consistency for handling and placement.

Materials:

- Sterile vial of **Algisorb** granules
- Sterile saline solution or patient's blood



- · Sterile dappen dish or mixing bowl
- Sterile spatula

Protocol:

- Aseptically dispense the required amount of Algisorb granules into a sterile dappen dish.
- Incrementally add sterile saline solution or the patient's own blood to the granules.
- Mix thoroughly with a sterile spatula until a consistent, moldable, putty-like consistency is achieved. The material should be cohesive and easy to handle, not overly dry or saturated.
- The prepared Algisorb graft is now ready for placement.

Surgical Protocol: Lateral Window Maxillary Sinus Lift with Algisorb

Objective: To surgically elevate the maxillary sinus membrane and place the **Algisorb** graft to increase the vertical bone height.

Materials:

- · Standard sinus lift surgical kit
- Prepared Algisorb graft material
- Resorbable collagen membrane (optional)
- Suturing materials

Protocol:

- Anesthesia and Incision: Administer local anesthesia. Create a full-thickness mucoperiosteal flap on the lateral aspect of the posterior maxilla to expose the underlying bone.
- Osteotomy (Lateral Window Creation): Using a round bur or piezoelectric instrument,
 carefully create a bony window in the lateral wall of the maxillary sinus. The window should



be of sufficient size to allow for visualization and instrumentation.

- Sinus Membrane Elevation: Gently elevate the Schneiderian membrane from the floor of the maxillary sinus using specialized sinus lift elevators. Extreme care must be taken to avoid perforation of the membrane.
- **Algisorb** Graft Placement: Introduce the prepared **Algisorb** graft material into the newly created space beneath the elevated sinus membrane. Pack the material carefully to ensure a void-free fill and adequate elevation.
- Membrane Placement (Optional): A resorbable collagen membrane may be placed over the lateral window to contain the graft material and guide tissue regeneration.
- Wound Closure: Reposition the mucoperiosteal flap and secure it with sutures.
- Postoperative Care: Provide the patient with standard postoperative instructions, including analgesics, antibiotics (if indicated), and oral hygiene guidelines. Advise the patient to avoid activities that could create pressure changes in the sinus, such as blowing their nose forcefully or using a straw.[6]

Visualizations Surgical Workflow Diagram

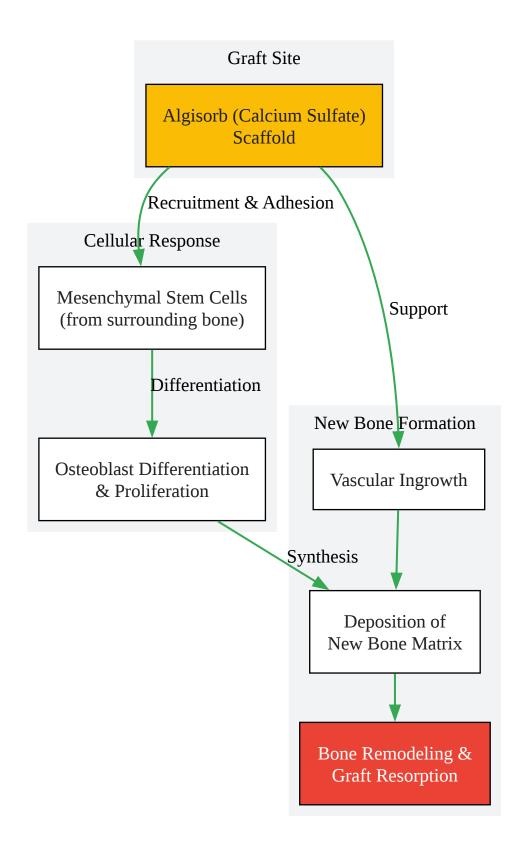


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Caption: Maxillary Sinus Lift Workflow with **Algisorb**.

Biological Signaling Pathway of Osteoconduction





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Caption: Osteoconductive Mechanism of Algisorb.



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